

# 1,3,5-Undecatriene: An In-depth Technical Guide for Researchers

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## Compound of Interest

Compound Name: 1,3,5-Undecatriene

Cat. No.: B019402

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An Overview of a Potent Volatile Organic Compound in Flavor, Fragrance, and Beyond

## Introduction

**1,3,5-Undecatriene** is a volatile organic compound (VOC) recognized for its potent and characteristic "green" aroma. This linear C11 hydrocarbon, with its three conjugated double bonds, exists as several stereoisomers, each contributing uniquely to its overall sensory profile. [1] While it is a minor component in many natural sources, its low odor threshold makes it a significant contributor to the scent of various fruits, vegetables, and essential oils. [2] This technical guide provides a comprehensive overview of **1,3,5-undecatriene**, focusing on its physicochemical properties, biosynthesis, biological activities, and relevant experimental protocols for its synthesis, extraction, and analysis. This document is intended for researchers in the fields of natural products, flavor and fragrance chemistry, and drug development.

## Physicochemical and Organoleptic Properties

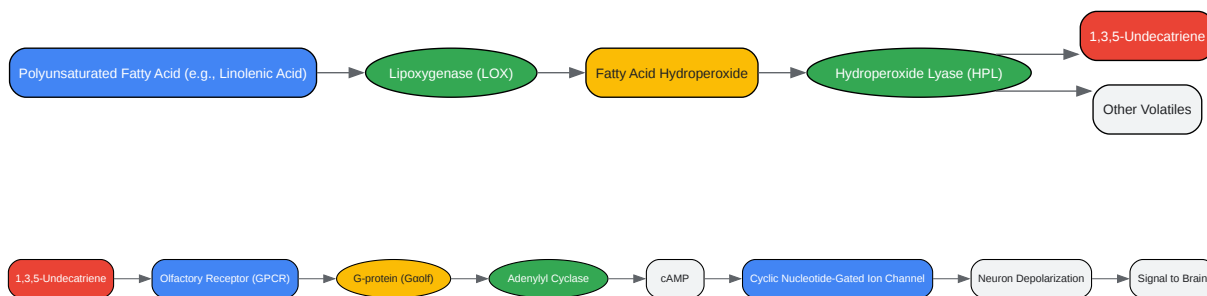
**1,3,5-Undecatriene** is a colorless to pale yellow liquid with a powerful, diffusive, and green aroma, often with nuances of pineapple, galbanum, and fresh-cut grass. [3] Its isomers, particularly (3E,5Z)-**1,3,5-undecatriene**, are key contributors to the characteristic scent of galbanum oil. [2] The physicochemical properties of **1,3,5-undecatriene** are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>18</sub>	[1][3]
Molecular Weight	150.26 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Green, fruity, pineapple, galbanum-like	[3][4]
Density	0.788 - 0.796 g/cm <sup>3</sup>	[1][3]
Boiling Point	~180 °C (approx.)	[1]
Refractive Index	1.510 - 1.518	[3]
Solubility	Slightly soluble in water; soluble in fats and ethanol	[3]

## Natural Occurrence and Biosynthesis

**1,3,5-Undecatriene** is found in a variety of natural sources, including pineapple, apple, pear, celery, and parsley.[2] It is a key aroma compound in galbanum oil, derived from the resin of *Ferula* species.[2]

The biosynthesis of **1,3,5-undecatriene** is believed to occur via the lipoxygenase (LOX) pathway, which involves the oxidative cleavage of polyunsaturated fatty acids. This is in contrast to many other volatile hydrocarbons that are derived from the terpenoid pathway. The proposed biosynthetic pathway begins with the release of polyunsaturated fatty acids, such as linolenic acid, from cell membranes. These fatty acids are then oxygenated by lipoxygenase enzymes to form hydroperoxides. Subsequently, hydroperoxide lyase (HPL) cleaves the hydroperoxides to produce shorter-chain volatile compounds. The formation of a C<sub>11</sub> compound like **1,3,5-undecatriene** likely involves the cleavage of a C<sub>18</sub> or C<sub>20</sub> polyunsaturated fatty acid precursor.



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## References

- 1. researchgate.net [researchgate.net]
- 2. tandfonline.com [tandfonline.com]
- 3. 1,3,5-Undecatriene | C<sub>11</sub>H<sub>18</sub> | CID 61832 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. img.perfumerflavorist.com [img.perfumerflavorist.com]
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